

An In-depth Technical Guide to 4-(Bromomethyl)-2,6-dichloropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Bromomethyl)-2,6-dichloropyridine

Cat. No.: B062455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Bromomethyl)-2,6-dichloropyridine**, a key heterocyclic building block in synthetic and medicinal chemistry. It covers the compound's core properties, synthesis, and applications, with detailed experimental protocols and data presented for practical laboratory use.

Core Compound Properties

4-(Bromomethyl)-2,6-dichloropyridine is a trifunctionalized pyridine derivative valued for its utility as a chemical intermediate. The presence of two chlorine atoms and a reactive bromomethyl group makes it a versatile precursor for the synthesis of a wide range of more complex molecules.

Physicochemical and Spectroscopic Data

The key properties of **4-(Bromomethyl)-2,6-dichloropyridine** are summarized in the table below. Note that some physical properties are predicted values based on computational models, as experimental data is not widely published.

Property	Value	Reference(s)
CAS Number	175204-45-2	[1] [2] [3]
Molecular Formula	C ₆ H ₄ BrCl ₂ N	[1] [2] [3] [4]
Molecular Weight	240.91 g/mol	[1] [2]
Appearance	Pale yellow solid / Crystalline Powder	[1] [4]
Purity	≥ 95% (HPLC)	[4]
Storage Conditions	Store at 0-8°C or in a freezer at -20°C in a dark place under an inert atmosphere.	[1] [5]
Boiling Point	299.2 ± 35.0 °C (Predicted)	[1] [2]
Density	1.770 ± 0.06 g/cm ³ (Predicted)	[1] [2]
pKa	-3.01 ± 0.10 (Predicted)	[1]
SMILES	C1=C(C=C(N=C1Cl)Cl)CBr	[6]
InChI	InChI=1S/C6H4BrCl2N/c7-3-4-1-5(8)10-6(9)2-4/h1-2H,3H2	[6]

Chemical Structure

The structure of **4-(Bromomethyl)-2,6-dichloropyridine** features a central pyridine ring with chlorine atoms at positions 2 and 6, and a bromomethyl group at position 4.

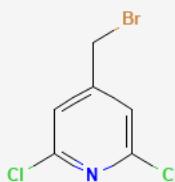


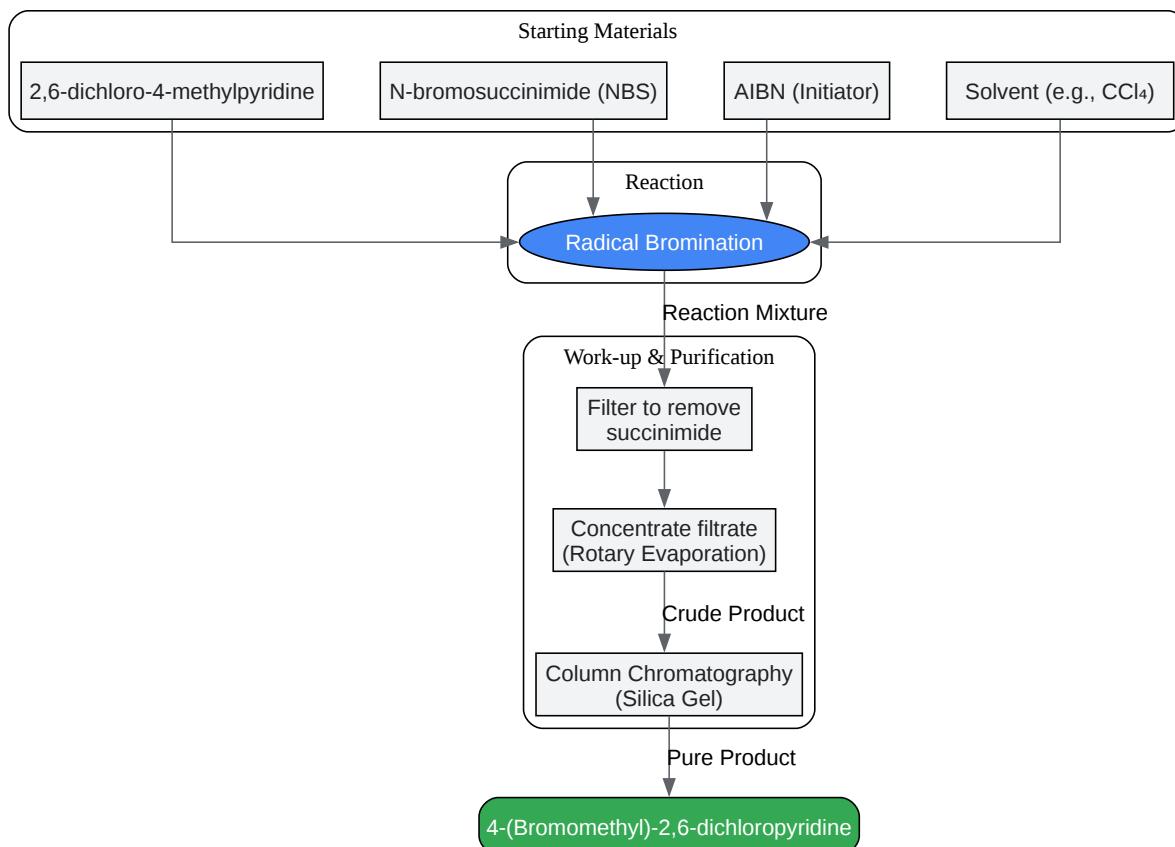
Figure 1: 2D Structure of **4-(Bromomethyl)-2,6-dichloropyridine**.

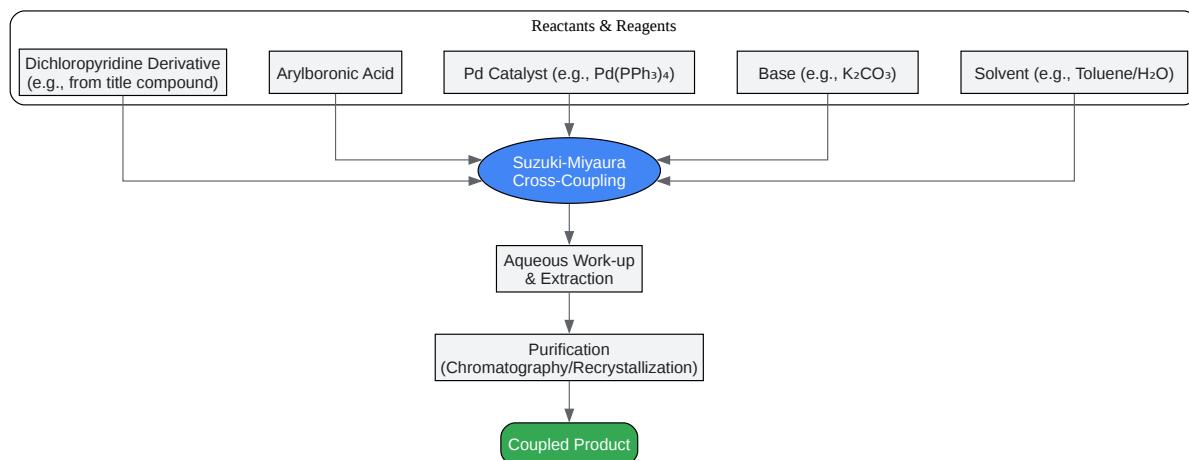
Synthesis and Experimental Protocols

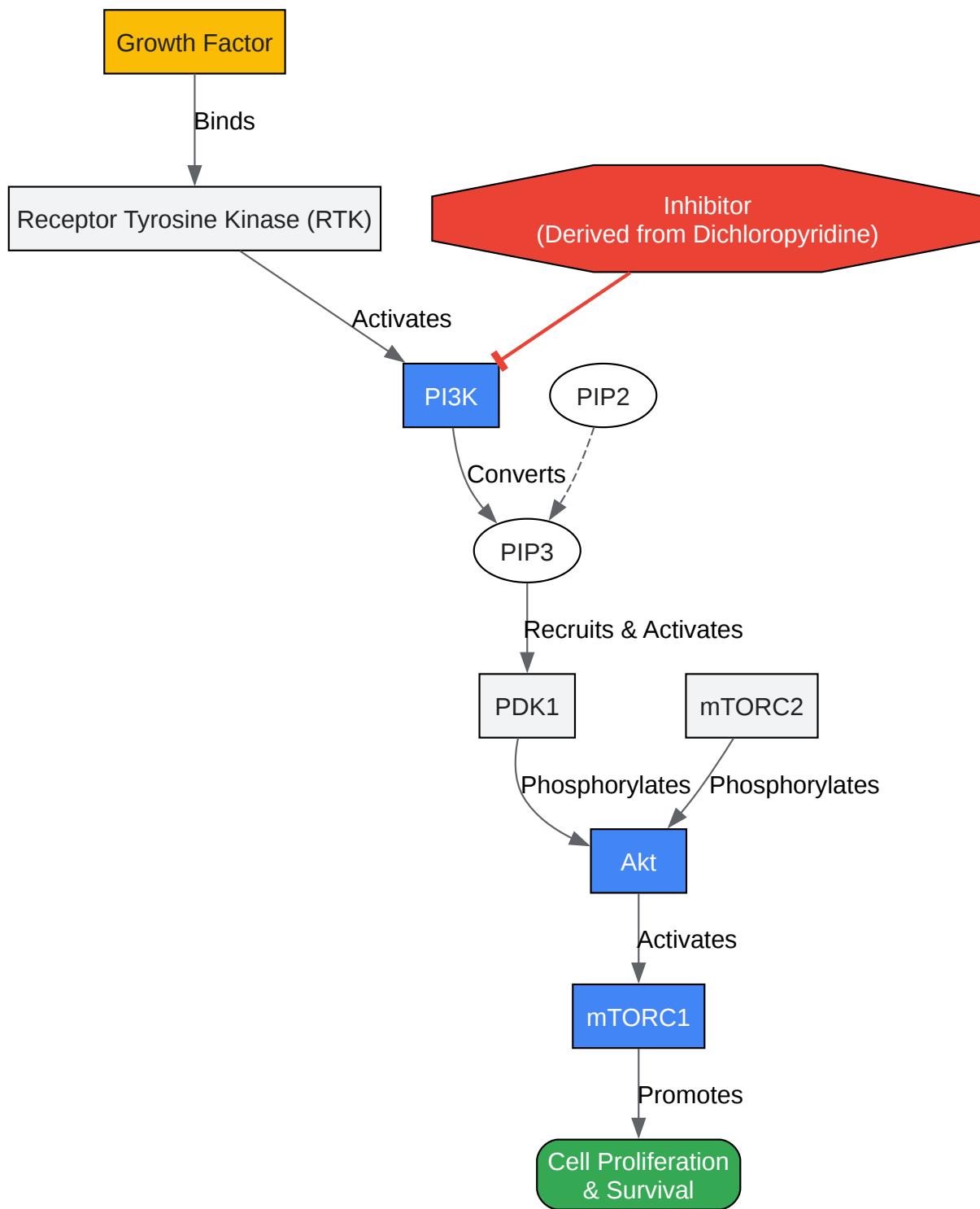
While specific literature detailing the synthesis of **4-(Bromomethyl)-2,6-dichloropyridine** is scarce, a standard and reliable method is the radical bromination of its precursor, 2,6-dichloro-4-methylpyridine. The following protocol is based on well-established procedures for the bromination of similar heterocyclic methyl groups.

Synthesis of **4-(Bromomethyl)-2,6-dichloropyridine**

The primary synthetic route involves the reaction of 2,6-dichloro-4-methylpyridine with a bromine source, such as N-bromosuccinimide (NBS), initiated by a radical initiator like azobisisobutyronitrile (AIBN).





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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Bromomethyl)-2,6-dichloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b062455#4-bromomethyl-2-6-dichloropyridine-cas-number-and-structure>

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